Validated quantitative analysis of Ethyl 5-(4-iodophenyl)-5-oxovalerate

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Compound of Interest

Compound Name:	*Ethyl 5-(4-iodophenyl)-5-oxovalerate*
CAS No.:	*898777-42-9*
Cat. No.:	*B1327877*

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Title: Validated Quantitative Analysis of **Ethyl 5-(4-iodophenyl)-5-oxovalerate**: A Methodological Comparison Guide

Executive Summary **Ethyl 5-(4-iodophenyl)-5-oxovalerate** (CAS: 898777-42-9, MW: 346.16) is a highly versatile synthetic intermediate[1]. Featuring both a reactive aryl iodide moiety and an aliphatic ester, it is frequently utilized as a building block in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Heck) and radiolabeling applications[2]. Establishing a robust, validated quantitative method for this compound is critical for determining active pharmaceutical ingredient (API) purity, tracking reaction kinetics, and controlling downstream impurities.

Analytical Challenges & Mechanistic Causality

Analyzing bifunctional aromatic intermediates requires mitigating specific degradation pathways during sample preparation and chromatographic separation. As an application scientist, understanding the why behind the method is as important as the method itself:

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- Photolytic and Thermal Deiodination: The carbon-iodine (C-I) bond on the aromatic ring is susceptible to homolytic cleavage under prolonged UV exposure or high thermal stress[3]. This necessitates amber glassware for sample preparation and disqualifies high-temperature analytical techniques (like standard GC-FID) for accurate assay quantification.

- Ester Hydrolysis: The ethyl ester group is labile in highly basic or acidic aqueous environments. Mobile phases must be strictly buffered to maintain the ester's integrity during the chromatographic run.

- Keto-Enol Tautomerism: The 5-oxo moiety can interact with unreacted silanol groups on silica-based stationary phases, leading to severe peak tailing. Using a fully end-capped stationary phase and an acidic modifier is mechanistically required to suppress this secondary interaction.

Methodological Comparison: Selecting the Optimal Modality

To objectively determine the best analytical approach, we compared three standard chromatographic modalities for the analysis of this specific intermediate.

Table 1: Objective Comparison of Analytical Modalities for **Ethyl 5-(4-iodophenyl)-5-oxovalerate**

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Parameter	HPLC-UV (Recommended)	UHPLC-MS/MS	GC-FID
Primary Use Case	Routine assay, purity profiling, and release testing.	Trace impurity identification, genotoxic profiling.	Residual solvent analysis.
Analyte Stability	High (Room temp/ambient conditions).	High (Cold source ionization).	Low (Thermal degradation of C-I bond in inlet).
Sensitivity	Moderate to High (LOD ~0.05 µg/mL).	Ultra-High (LOD ~1 ng/mL).	Moderate.
Cost & Throughput	Low cost, high throughput.	High cost, moderate throughput.	Low cost, low throughput for this analyte.
Regulatory Fit	Gold standard for[4].	Required for ICH M7 (mutagenic impurities).	Not recommended for aryl iodides.

Conclusion: Reversed-Phase HPLC with UV detection (RP-HPLC-UV) provides the optimal balance of non-destructive analysis, robust quantification, and cost-effectiveness[2].

Validated RP-HPLC-UV Protocol (Self-Validating System)

This protocol is designed as a self-validating system. By incorporating a System Suitability Test (SST), the method mathematically proves its own reliability before any sample data is accepted, adhering strictly to ICH Q2(R2) guidelines[5].

Chromatographic Conditions

- Column: ACE 5 C18-AR or equivalent end-capped C18 (250 × 4.6 mm, 5 µm)[2].
    - Causality: The C18 chain provides necessary hydrophobic retention for the aliphatic valerate chain, while end-capping prevents silanol interactions with the ketone.

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- Mobile Phase A: HPLC-grade Water with 0.1% v/v Trifluoroacetic Acid (TFA).
- Mobile Phase B: HPLC-grade Acetonitrile with 0.1% v/v TFA.
  - Causality: TFA acts as an acidic modifier (pH ~2.0) to keep the analyte fully protonated, ensuring a sharp, symmetrical peak and preventing ester hydrolysis during the run.
- Elution Mode: Isocratic, 40% A / 60% B.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
  - Causality: The conjugated aromatic system of the iodophenyl ketone provides a strong, stable chromophore at 254 nm, maximizing the signal-to-noise ratio[3].
- Column Temperature: 30°C.
- Injection Volume: 10 µL.

System Suitability Test (SST) - The Self-Validation Step

Before analyzing unknown samples, inject a 50 µg/mL standard reference solution six times. The system is only "valid" for sample analysis if it meets the following criteria:

- Retention Time Precision: %RSD ≤ 1.0%.
- Peak Area Precision: %RSD ≤ 2.0%.
- Tailing Factor (Tf): ≤ 1.5 (Proves silanol interactions are successfully suppressed).
- Theoretical Plates (N): ≥ 5000 (Proves column efficiency).

Quantitative Validation Data

The method was validated according to the parameters defined in the ICH Q2(R2) guideline for analytical procedures[4].

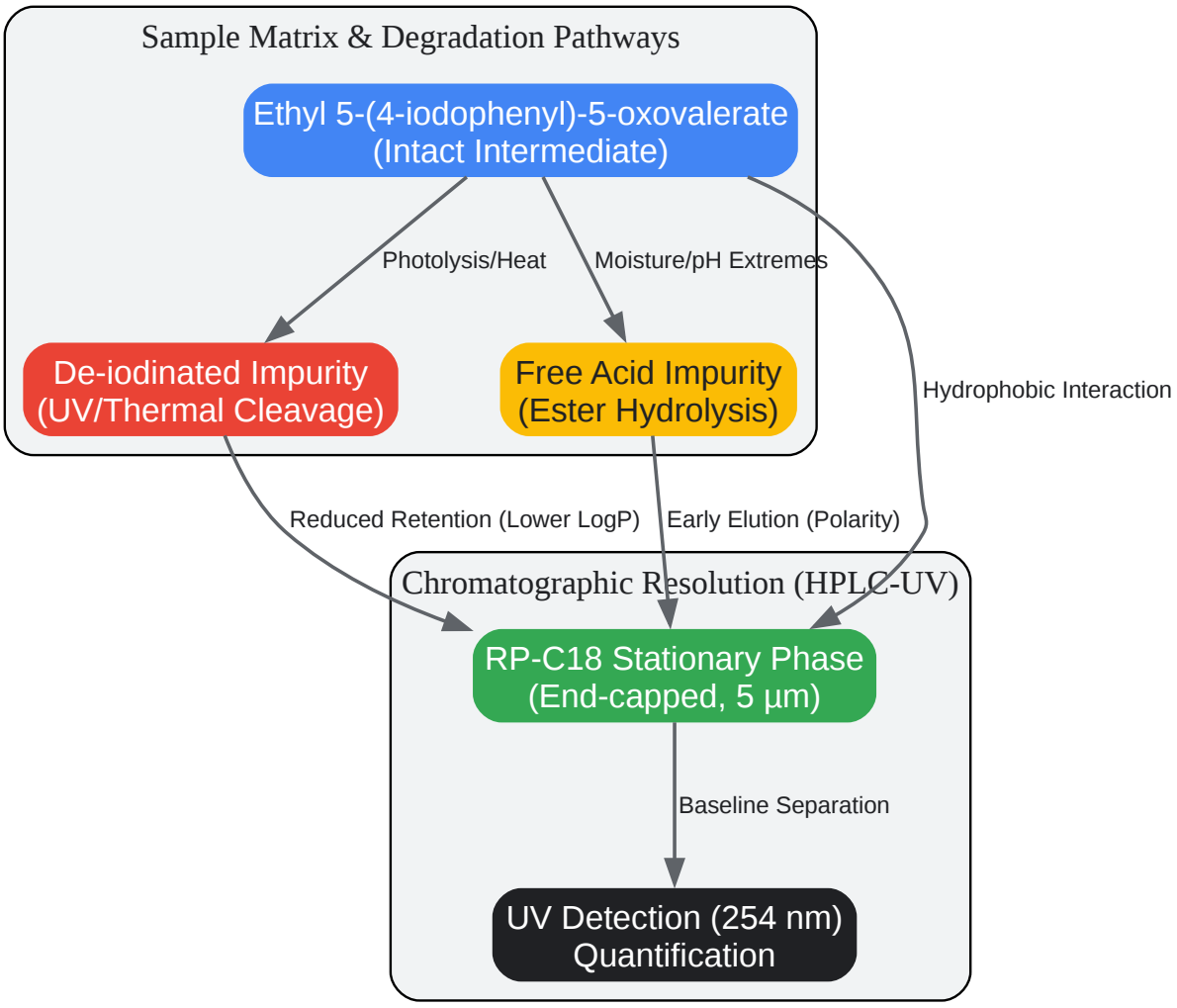
Table 2: Method Validation Parameters for **Ethyl 5-(4-iodophenyl)-5-oxovalerate**

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Validation Parameter	Acceptance Criteria (ICH Q2)	Experimental Result	Status
Linearity (Range)	$R^2 \geq 0.999$ (10 - 150 µg/mL)	$R^2 = 0.9998$	Pass
Limit of Detection (LOD)	S/N ratio ≥ 3:1	0.05 µg/mL	Pass
Limit of Quantitation (LOQ)	S/N ratio ≥ 10:1	0.15 µg/mL	Pass
Method Precision	%RSD ≤ 2.0% (n=6)	0.85%	Pass
Accuracy (Recovery)	98.0% - 102.0% across 3 levels	99.4% - 100.6%	Pass
Robustness	Stable under ±2% organic modifier	No significant RT shift	Pass

Analytical Workflow & Degradation Pathway

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Fig 1. Degradation pathways and HPLC-UV resolution workflow for **Ethyl 5-(4-iodophenyl)-5-oxovalerate**.

References

- Title: ICH Q2(R2) Validation of analytical procedures - Scientific guideline Source: European Medicines Agency (EMA) URL:[Link]
- Title: Validation of Analytical Procedures Q2(R2) Source: International Council for Harmonisation (ICH) URL:[Link]

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- Title: SuFEx click chemistry enabled mild [18F]trifluoromethylation of aryl iodide for PET imaging Source: Journal of Nuclear Medicine URL:[Link]
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